

Technical Support Center: HPLC Analysis of Potassium L-lactate

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Compound of Interest		
Compound Name:	Potassium L-lactate	
Cat. No.:	B1592695	Get Quote

This technical support guide provides troubleshooting advice and answers to frequently asked questions for the HPLC analysis of **Potassium L-lactate**.

Troubleshooting Guides

A systematic approach to troubleshooting can help resolve common issues encountered during the HPLC analysis of **Potassium L-lactate**. The following guides address specific problems in a question-and-answer format.

Problem: No Peaks or Very Small Peaks

Are you not seeing any peaks for **Potassium L-lactate** or are the peaks significantly smaller than expected?

This issue can stem from several factors, from sample preparation to instrument settings.[1][2]

Potential Causes and Solutions

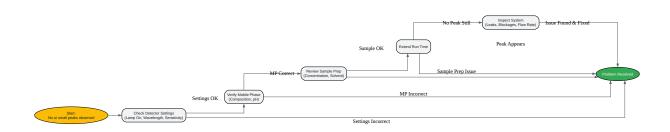
Troubleshooting & Optimization

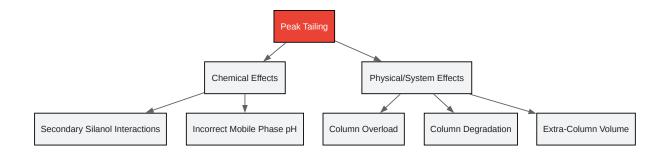
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Potential Cause	Recommended Solution	
Incorrect Mobile Phase Composition	Verify the mobile phase composition is appropriate for lactate analysis. For reversed-phase C18 columns, an acidic mobile phase (e.g., 0.001M sulfuric acid) is often used.[1] Consider if a different mobile phase, such as a buffered solution, might be more suitable.[1]	
Inappropriate Run Time	The retention time for potassium L-lactate may be longer than the set analysis time. Extend the run time to ensure the peak has sufficient time to elute.[1]	
Improper Sample Preparation	Ensure the sample concentration is appropriate and that the sample is fully dissolved in a solvent compatible with the mobile phase.[1] Incompatibility can lead to poor peak detection.	
Detector Issues	Confirm the detector lamp is on and that the detector is set to an appropriate wavelength and sensitivity for lactate detection.[1][2] For underivatized lactate, detection is often in the low UV range (e.g., 210 nm).	
Injection Volume Too Low	Injecting an insufficient volume of the sample can result in peaks that are too small to be detected.[1] Consider increasing the injection volume.	
System Leaks or Blockages	Check for leaks in the system, particularly around fittings and pump seals.[3] High backpressure could indicate a blockage in the column or tubing.[2]	

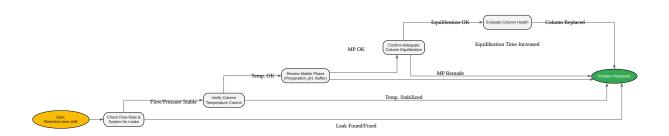
Troubleshooting Workflow: No/Small Peaks











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